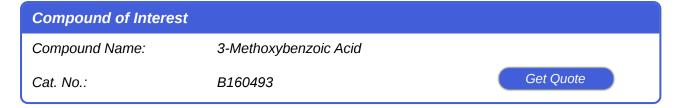


Solubility of 3-Methoxybenzoic Acid in Organic Solvents: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-methoxybenzoic acid** in a range of organic solvents. The information contained herein is critical for professionals involved in drug development, chemical synthesis, and formulation science, where a thorough understanding of solubility is paramount for process optimization and product efficacy. This document presents quantitative solubility data, detailed experimental methodologies for its determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **3-methoxybenzoic acid** has been determined in fourteen common organic solvents across a temperature range of 278.15 K to 323.15 K. The data, presented as mole fraction (x), is summarized in the tables below. This information is essential for solvent selection, crystallization process design, and predicting the behavior of **3-methoxybenzoic acid** in various chemical environments.

Table 1: Mole Fraction Solubility of **3-Methoxybenzoic Acid** in Alcohols and Carboxylic Acids



Temp eratur e (K)	Metha nol	Ethan ol	n- Propa nol	Isopr opan ol	n- Butan ol	Isobu tanol	sec- Butan ol	Formi c Acid	Aceti c Acid
278.15	0.2989	0.2334	0.1987	0.1654	0.1554	0.1342	0.1221	0.4567	0.3876
283.15	0.3321	0.2632	0.2245	0.1876	0.1765	0.1534	0.1398	0.4987	0.4234
288.15	0.3678	0.2954	0.2523	0.2112	0.1998	0.1743	0.1592	0.5423	0.4601
293.15	0.4056	0.3298	0.2821	0.2365	0.2243	0.1965	0.1801	0.5876	0.4987
298.15	0.4454	0.3665	0.3142	0.2634	0.2501	0.2198	0.2023	0.6345	0.5389
303.15	0.4876	0.4054	0.3487	0.2921	0.2776	0.2445	0.2256	0.6823	0.5801
308.15	0.5312	0.4465	0.3854	0.3223	0.3065	0.2701	0.2501	0.7312	0.6223
313.15	0.5765	0.4898	0.4243	0.3543	0.3378	0.2976	0.2758	0.7812	0.6654
318.15	0.6234	0.5354	0.4654	0.3887	0.3701	0.3265	0.3023	0.8321	0.7098
323.15	0.6712	0.5823	0.5087	0.4245	0.4034	0.3567	0.3301	0.8834	0.7551

Table 2: Mole Fraction Solubility of **3-Methoxybenzoic Acid** in Esters



Temperatur e (K)	Ethyl Formate	Methyl Acetate	Ethyl Acetate	Isopropyl Acetate	Butyl Acetate
278.15	0.1432	0.1765	0.1543	0.1321	0.1123
283.15	0.1654	0.2012	0.1765	0.1523	0.1298
288.15	0.1898	0.2287	0.2001	0.1743	0.1487
293.15	0.2165	0.2587	0.2254	0.1978	0.1698
298.15	0.2454	0.2912	0.2523	0.2221	0.1912
303.15	0.2765	0.3254	0.2812	0.2478	0.2143
308.15	0.3098	0.3612	0.3112	0.2745	0.2387
313.15	0.3454	0.3987	0.3423	0.3023	0.2643
318.15	0.3823	0.4376	0.3745	0.3312	0.2912
323.15	0.4201	0.4787	0.4078	0.3612	0.3198

Experimental Protocols

The quantitative solubility data presented was determined using a gravimetric shake-flask method. This widely accepted technique provides reliable and reproducible results for solid-liquid equilibrium studies.

Materials:

- 3-Methoxybenzoic acid (purity > 99%)
- Organic solvents (analytical grade)
- Analytical balance (accuracy ± 0.1 mg)
- Thermostatic shaker bath (temperature control ± 0.1 K)
- Centrifuge
- Drying oven



Procedure:

- Preparation of Saturated Solution: An excess amount of 3-methoxybenzoic acid is added to a known mass of the selected organic solvent in a sealed glass flask.
- Equilibration: The flasks are placed in a thermostatic shaker bath and agitated at a constant temperature for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is maintained throughout this period.
- Phase Separation: After equilibration, the flasks are removed from the shaker and allowed to stand for a short period to allow the solid to settle. The suspension is then centrifuged to separate the solid and liquid phases completely.
- Sample Analysis (Gravimetric Method):
 - A known mass of the clear supernatant (saturated solution) is carefully transferred to a pre-weighed container.
 - The solvent is evaporated from the container in a drying oven at a temperature below the boiling point of the solvent and the melting point of **3-methoxybenzoic acid**.
 - The container with the dried solute is weighed. The mass of the dissolved 3-methoxybenzoic acid is determined by subtracting the initial weight of the container.
 - The mass of the solvent is calculated by subtracting the mass of the dissolved solute from the total mass of the saturated solution sample.
- Calculation of Mole Fraction Solubility: The mole fraction solubility (x) is calculated using the following formula:

x = (m_solute / M_solute) / [(m_solute / M_solute) + (m_solvent / M_solvent)]
where:

- m_solute = mass of dissolved 3-methoxybenzoic acid
- M solute = molar mass of 3-methoxybenzoic acid



- o m solvent = mass of the solvent
- M solvent = molar mass of the solvent

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **3-methoxybenzoic acid** solubility.



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Caption: Experimental workflow for determining the solubility of **3-Methoxybenzoic acid**.

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